

# Application Notes and Protocols for Isotope Separation using Dicyclohexano-18-crown-6

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## Compound of Interest

Compound Name: *Dicyclohexano-18-crown-6*

Cat. No.: *B099776*

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **dicyclohexano-18-crown-6** (DCH18C6) in various isotope separation techniques. The unique macrocyclic structure of DCH18C6 allows for selective complexation with specific cations, enabling the separation of isotopes of elements such as strontium, lithium, calcium, and zinc. The following sections detail the principles, experimental procedures, and quantitative data associated with these applications.

## Solvent Extraction for Isotope Separation

Solvent extraction, or liquid-liquid extraction (LLE), is a widely employed technique for isotope separation using DCH18C6. This method relies on the differential partitioning of isotopic species between two immiscible liquid phases. The crown ether, dissolved in an organic solvent, selectively complexes with one isotope over another, leading to its enrichment in the organic phase.

## Application: Strontium Isotope Separation from Nitric Acid Medium

DCH18C6 demonstrates high efficiency in extracting strontium ions from nitric acid solutions, a process relevant to nuclear waste management and the production of medical radioisotopes. The extraction efficiency is influenced by factors such as the concentration of nitric acid, the choice of organic diluent, and the temperature.

## Quantitative Data for Strontium Extraction

Parameter	Value	Conditions	Reference
Maximum Extraction Efficiency	~92%	0.1 M DCH18C6 in 1,1,2,2-tetrachloroethane, 1 M $\text{HNO}_3$	[1]
Back Extraction Efficiency	$\sim 99.56 \pm 1.7\%$	Using deionized water as stripping agent	[2]
Extraction Equilibration Time	10 minutes	-	[2]
Stoichiometric Ratio ( $\text{Sr}^{2+}:\text{DCH18C6}$ )	1:1	$c(\text{DCH18C6}) \geq 8 \text{ mmol/L}$	[1]
Stoichiometric Ratio ( $\text{Sr}^{2+}:\text{DCH18C6}$ )	2:1	$c(\text{DCH18C6}) < 8 \text{ mmol/L}$	[1]

## Experimental Protocol: Solvent Extraction of Strontium Isotopes

This protocol outlines the procedure for the selective extraction of strontium isotopes from an aqueous nitric acid solution using DCH18C6.

## Materials:

- **Dicyclohexano-18-crown-6 (DCH18C6)**
- 1,1,2,2-tetrachloroethane (or other suitable organic diluent like n-octanol and acetylene tetrachloride mixture)[3]
- Nitric acid ( $\text{HNO}_3$ ), various concentrations (e.g., 1 M)
- Aqueous solution containing strontium isotopes
- Deionized water
- Separatory funnels

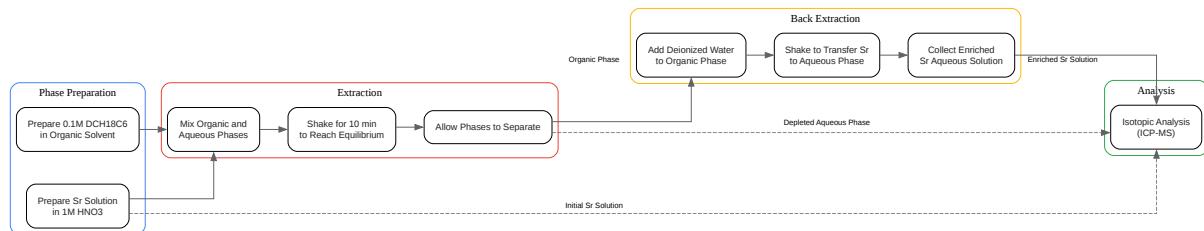
- Mechanical shaker
- Inductively Coupled Plasma Mass Spectrometer (ICP-MS) for isotopic analysis

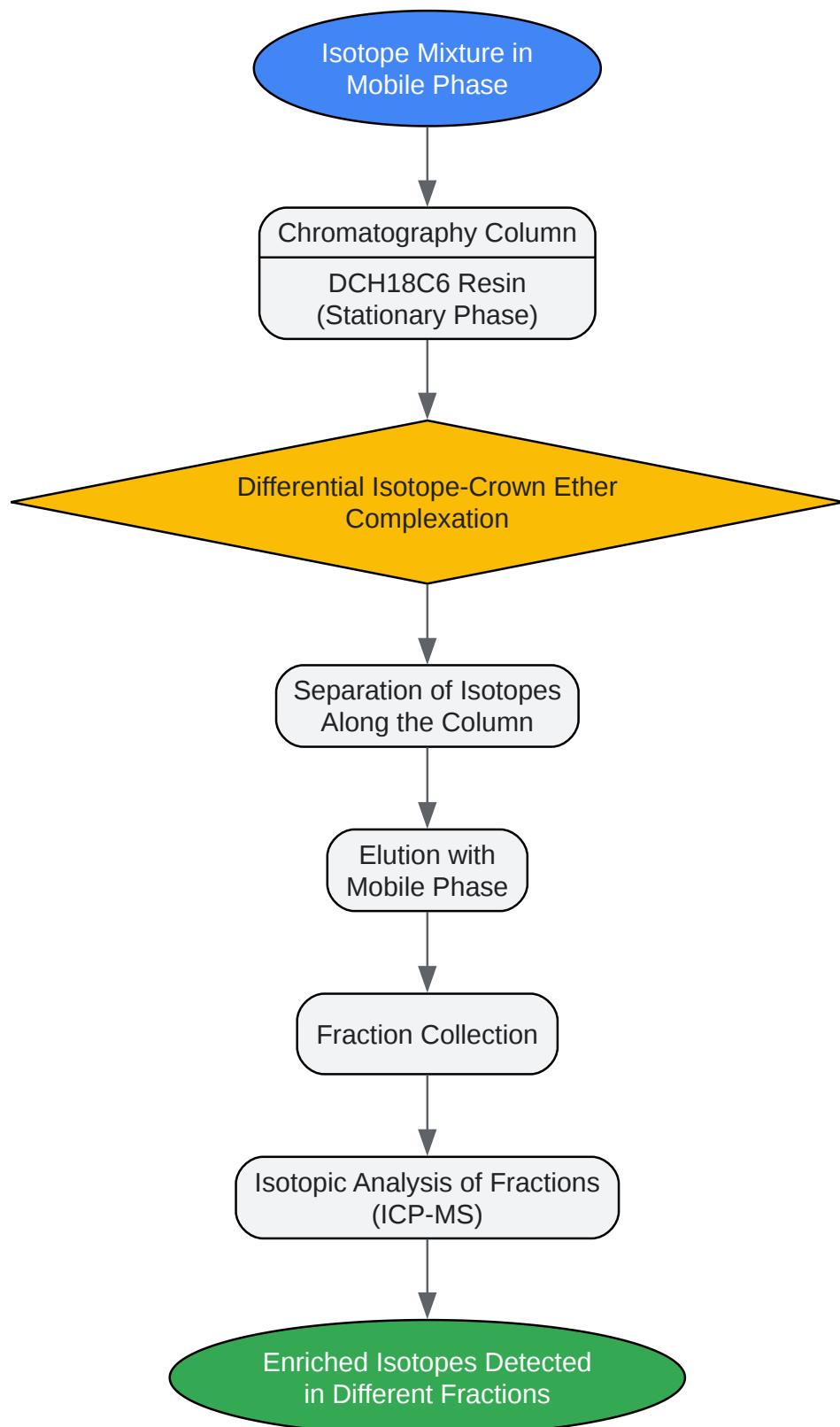
Procedure:

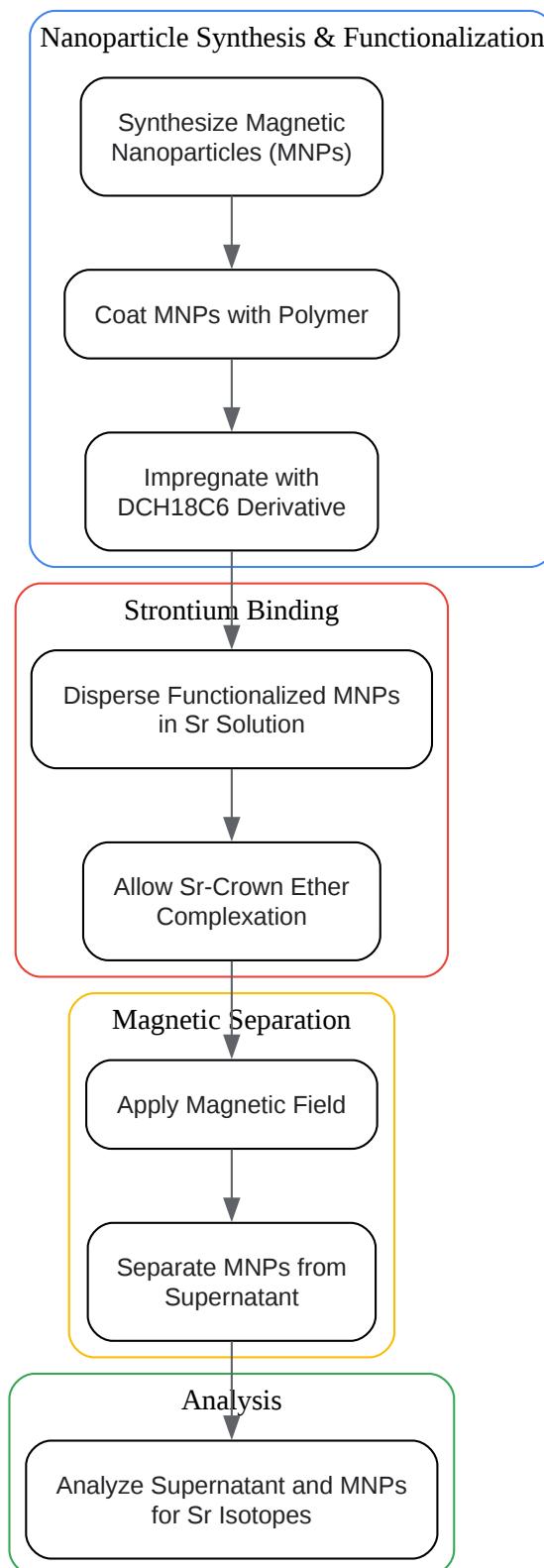
- Organic Phase Preparation: Prepare a 0.1 M solution of DCH<sub>18</sub>C<sub>6</sub> in 1,1,2,2-tetrachloroethane.
- Aqueous Phase Preparation: Prepare an aqueous solution containing the strontium isotopes of interest in 1 M nitric acid.
- Extraction:
  - In a separatory funnel, combine equal volumes of the organic and aqueous phases.
  - Shake the mixture vigorously for 10 minutes at a controlled temperature to reach equilibrium.[\[2\]](#)
  - Allow the phases to separate completely.
- Phase Separation: Carefully separate the aqueous and organic phases.
- Back Extraction (Stripping):
  - Transfer the organic phase containing the strontium-crown ether complex to a clean separatory funnel.
  - Add an equal volume of deionized water to the organic phase.
  - Shake the mixture for a sufficient time to transfer the strontium ions back to the aqueous phase.
  - Separate the aqueous phase (strip solution) containing the enriched strontium isotopes. For nearly 100% recovery, this step can be repeated three times.[\[1\]](#)
- Analysis:

- Analyze the isotopic composition of the initial aqueous solution, the depleted aqueous phase, and the strip solution using ICP-MS to determine the separation factor.

#### Experimental Workflow for Strontium Solvent Extraction







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## References

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- To cite this document: BenchChem. [Application Notes and Protocols for Isotope Separation using Dicyclohexano-18-crown-6]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b099776#dicyclohexano-18-crown-6-for-isotope-separation-techniques>

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